

Personal protective equipment for handling Adamantan-1-yl acrylate

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Compound of Interest

Compound Name: Adamantan-1-yl acrylate

Cat. No.: B187065

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Essential Safety and Handling Guide for Adamantan-1-yl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Adamantan-1-yl acrylate** (CAS No: 121601-93-2). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Adamantan-1-yl acrylate is a monomer that can undergo polymerization and presents hazards including skin and eye irritation.[1] Proper handling and disposal are crucial to prevent chemical exposure and ensure a safe research environment.

Hazard Identification and Classification

Adamantan-1-yl acrylate is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1]
- Eye Irritation (Category 2): Causes serious eye irritation.[1]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P280: Wear protective gloves/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is the primary defense against exposure. The following table outlines the minimum recommended PPE for handling **Adamantan-1-yl acrylate**.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles or safety glasses with side-shields. A face shield may be required for larger quantities or when there is a risk of splashing.
Hand Protection	Nitrile gloves are recommended. Due to the potential for acrylates to penetrate glove materials, double gloving may be advisable for prolonged handling.
Skin and Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient or during aerosol-generating procedures, a NIOSH-approved respirator may be required.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Confirm that an emergency eyewash station and safety shower are readily accessible and have been recently tested.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don the appropriate PPE as outlined in the table above.
- Handling:
 - Avoid direct contact with the substance.

- Prevent the formation of dust or aerosols.
- Keep the container tightly closed when not in use.
- Avoid sources of ignition, as polymerization can be initiated by heat or light.^[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep away from heat, sparks, and open flames.
 - Store separately from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Exposure Type	First Aid Measures
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, seek medical advice/attention. ^[1] Wash contaminated clothing before reuse. ^[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. ^[1]
Inhalation	Move the exposed person to fresh air. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if you feel unwell. ^[1]
Ingestion	Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention if you feel unwell.

In the event of a spill, evacuate the area and prevent the substance from entering drains.^[1] For small spills, absorb with an inert material and place in a suitable container for disposal. For large spills, dike the area and collect the material for disposal.

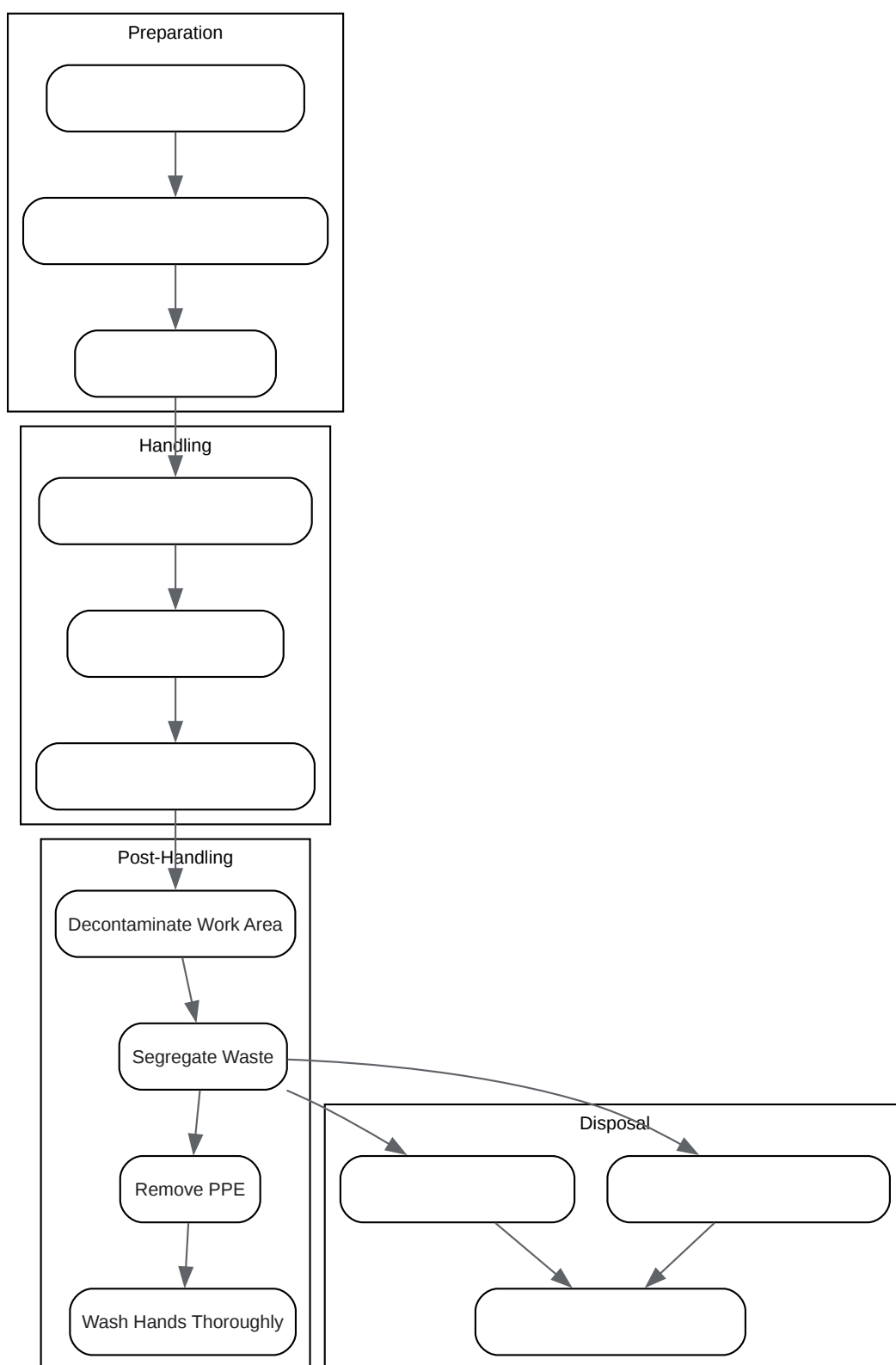
Disposal Plan

Proper disposal of **Adamantan-1-yl acrylate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Unused/Excess Monomer: Do NOT pour down the drain. Collect in a clearly labeled, sealed, and appropriate hazardous waste container. Dispose of through your institution's hazardous waste management program.

- **Contaminated Materials:** All contaminated items (e.g., gloves, absorbent materials from spills, paper towels, pipette tips) must be collected in a sealed bag or container and disposed of as hazardous waste.
- **Empty Containers:** Triple rinse empty containers with a suitable solvent. The rinsate should be collected and treated as hazardous waste. The rinsed container can then be disposed of according to local regulations.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **Adamantan-1-yl acrylate**.

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References

- 1. tcichemicals.com [tcichemicals.com]
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